

Personal protective equipment for handling uPSEM792 hydrochloride

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Compound of Interest

Compound Name: uPSEM792 hydrochloride

Cat. No.: B2678845

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Essential Safety and Handling Guide for uPSEM792 Hydrochloride

Disclaimer: This guide is intended for informational purposes for researchers, scientists, and drug development professionals. Always consult the specific Safety Data Sheet (SDS) provided by the supplier and adhere to your institution's safety protocols. The information provided here is based on general best practices for handling potent chemical compounds.

uPSEM792 hydrochloride is an ultrapotent, brain-penetrant agonist for PSAM4-GlyR and PSAM4-5HT3 chimeric ion channels.[1][2][3] While a Safety Data Sheet from one supplier states that it is not classified as a hazardous substance or mixture[4], its high potency warrants careful handling to minimize exposure.[1] The principle of "as low as reasonably achievable" (ALARA) exposure should be followed.

Personal Protective Equipment (PPE)

A risk assessment should be performed to determine the appropriate level of PPE for the specific procedures being conducted. For potent compounds, engineering controls are the primary means of protection, with PPE serving as a crucial secondary barrier.[5]

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or supplied-air respirator- Disposable, solid-front lab coat with tight-fitting cuffs- Double gloves (e.g., nitrile)- Disposable sleeves- Safety glasses or goggles (if not using a full-face respirator)	High risk of aerosolization and inhalation of potent powders. Full respiratory protection and double gloving provide maximum protection against exposure. [5]
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Single pair of chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains. Engineering controls are the primary means of protection. [5]
In Vitro / In Vivo Dosing	- Lab coat- Safety glasses- Appropriate gloves for the solvent and compound	Focus on preventing skin and eye contact. The specific procedure will dictate the level of containment needed. [5]
General Laboratory Operations	- Lab coat- Safety glasses- Gloves	Standard laboratory practice to protect against incidental contact. [5]

Operational and Disposal Plans

A systematic approach to handling potent compounds is essential to ensure safety from receipt to disposal.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- **uPSEM792 hydrochloride** should be stored at -20°C.[3] Stock solutions can be stored at -20°C for up to one month.[6][7]
- Clearly label the storage area with appropriate warnings for a potent compound.

Handling:

- All work with solid **uPSEM792 hydrochloride** should be conducted in a certified containment primary engineering control (C-PEC), such as a Class II Biological Safety Cabinet or a fume hood, to minimize aerosol generation.[8]
- When preparing solutions, ensure adequate ventilation. The compound is soluble in water up to 100 mM.[3]
- Use dedicated and clearly labeled equipment (spatulas, weigh boats, etc.) for handling this compound.

Disposal:

- Contaminated Labware (e.g., vials, pipette tips): Collect in a designated, puncture-resistant, and sealed container. Label as "Hazardous Waste" with the name of the compound.[5]
- Contaminated PPE (e.g., gloves, lab coat): Carefully doff PPE to avoid self-contamination. Place in a sealed bag or container labeled as hazardous waste.[5]
- Bulk/Unused Compound: Dispose of as hazardous chemical waste in accordance with institutional and local regulations.

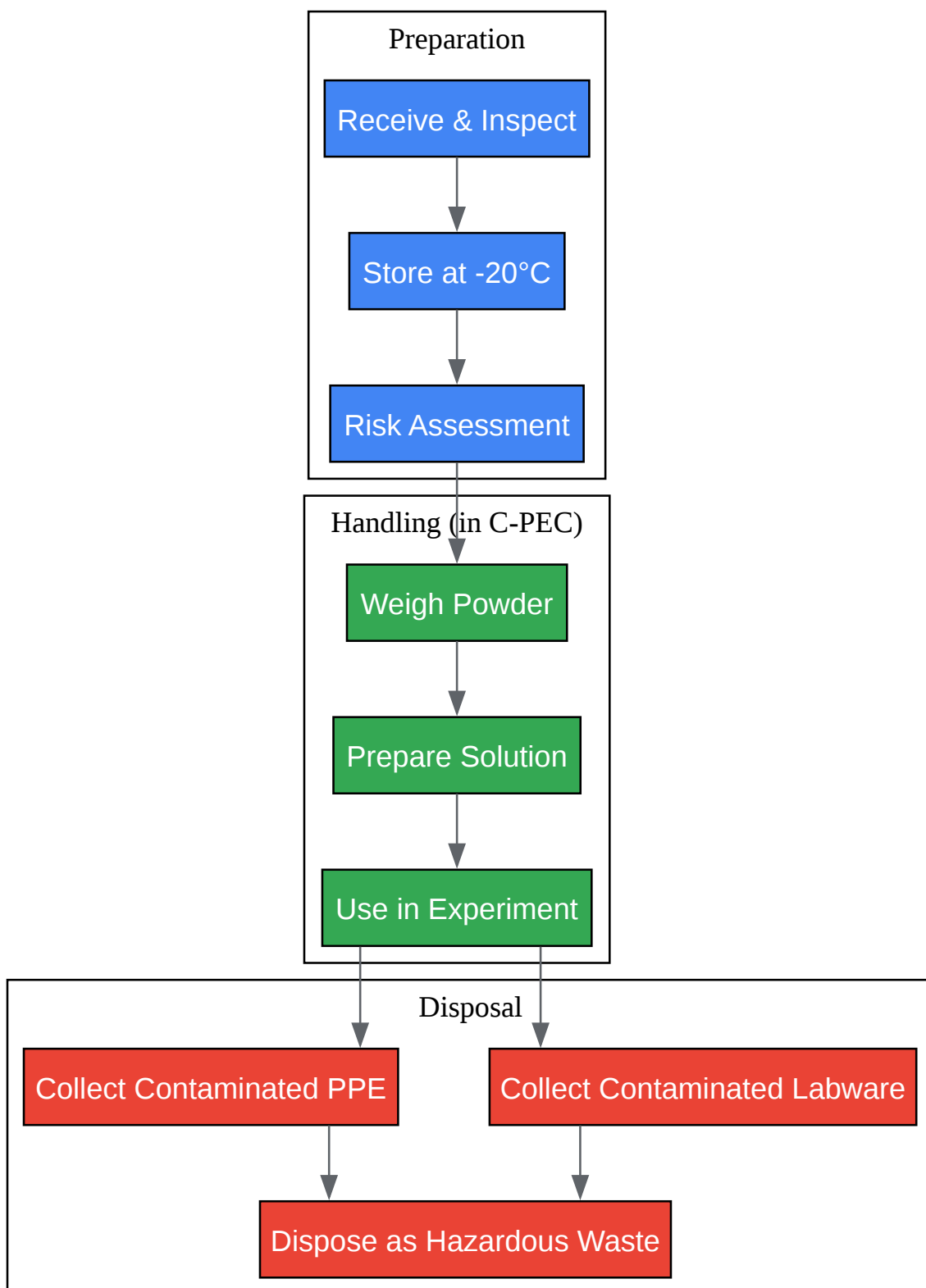
Experimental Protocols

General Protocol for Preparing a Stock Solution:

- Preparation: Before starting, ensure the work area within the C-PEC is clean and decontaminated. Cover the work surface with an absorbent pad.[8] Assemble all necessary equipment and reagents.
- Donning PPE: Put on all required PPE in the correct order (e.g., gown, shoe covers, hair cover, mask, eye protection, and then double gloves).[8]

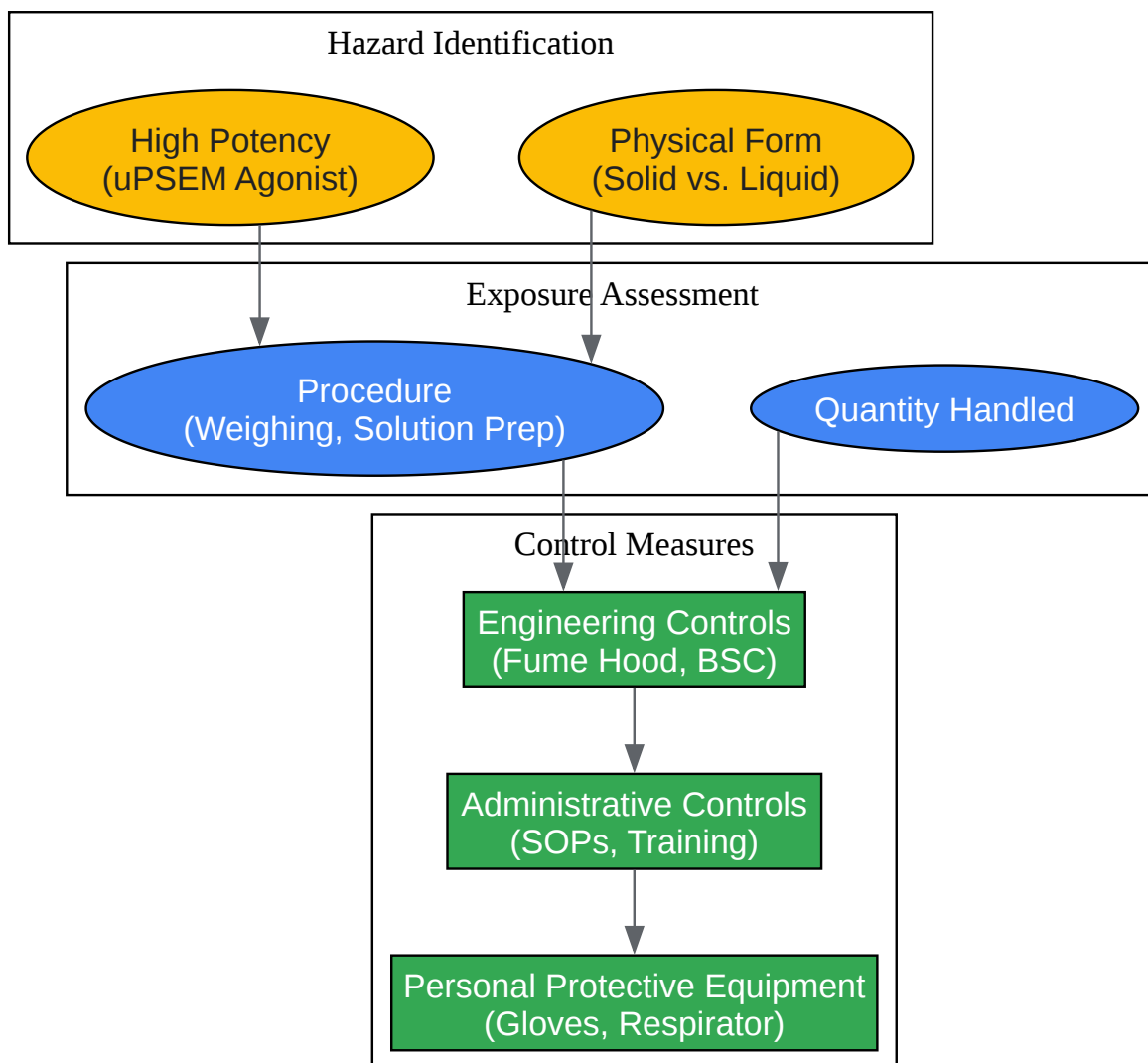
- Weighing: Tare a clean weigh boat inside the C-PEC. Carefully weigh the desired amount of **uPSEM792 hydrochloride** powder.
- Solubilization: Add the appropriate solvent (e.g., water for up to 100 mM solution) to a suitable container.^[3] Carefully transfer the weighed powder to the solvent.
- Mixing: Gently agitate the solution until the compound is fully dissolved. Avoid splashing.
- Storage: Aliquot the stock solution into clearly labeled, sealed vials for storage at -20°C.^[6]^[7]
- Decontamination: Wipe down all surfaces and equipment used with an appropriate deactivating solution. Dispose of all contaminated disposables as hazardous waste.
- Doffing PPE: Remove PPE in the reverse order of donning, being careful to avoid self-contamination.

Visualizations



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Caption: Workflow for the safe handling of **uPSEM792 hydrochloride**.



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Caption: Risk assessment logic for handling potent compounds.

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